

# Physical properties of Levopimaric acid including melting point and solubility

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Levopimaric acid

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## Physical Properties of Levopimaric Acid: A Technical Guide

**Levopimaric acid**, a prominent abietane-type diterpene resin acid, is a major constituent of pine oleoresin.<sup>[1]</sup> This guide provides an in-depth overview of its key physical properties, namely its melting point and solubility, supported by detailed experimental protocols for their determination. This information is crucial for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

## Quantitative Physical Properties

The physical characteristics of **levopimaric acid** are summarized below. It is important to note that properties such as melting point can be significantly influenced by the presence of impurities.

## Melting Point

**Levopimaric acid** is an orthorhombic crystalline solid.<sup>[2]</sup> Its melting point has been reported within a consistent range, with minor variations often attributable to sample purity. The presence of impurities can lead to a depression and broadening of the melting point range.<sup>[3]</sup>  
<sup>[4]</sup>

Compound	Melting Point (°C)	Notes
Levopimaric Acid	150	-
Levopimaric Acid	151	-
Levopimaric Acid	147 - 150	Observed range.
Levopimaric Acid (pure)	151 - 153	For highly purified samples.[3]
Levopimaric Acid (impure)	125 - 150	The melting point is highly sensitive to impurities.[3]
Levopimaric Acid (predicted)	152.34	Computationally predicted value.[5]
Methyl ester derivative	64	-
Molecular compound with quinone	214	-

## Solubility

The solubility of **levopimaric acid** is a critical parameter for its extraction, purification, and potential formulation in various applications.

Solvent	Solubility	Notes
Water	Practically Insoluble	As a hydrophobic resin acid, its aqueous solubility is very low. [1][2][6] The aqueous solubilities of resin acids in general are in the range of 3-6 mg/L.[6]
Organic Solvents	Soluble	Generally soluble in most organic solvents.[2]
Acetone	Soluble	Used as a solvent for the initial extraction from pine oleoresin. [3][7]
Methanol	Soluble	Used as a solvent for recrystallization and purification of the amine salt of levopimaric acid.[3][7]
Ethanol	Soluble	Used as a solvent for the final crystallization of the purified acid.[3]
Ether	Soluble	Used as a solvent during the acidification and purification steps.[3]
Chloroform	Soluble	Used as a solvent for determining optical rotation.[2]

## Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. The following sections detail common methodologies for measuring the melting point and solubility of **levopimaric acid**.

### Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. This protocol is based on the capillary method, widely used for its accuracy and small sample requirement.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Watch glass or mortar and pestle

#### Procedure:

- Sample Preparation: A small amount of the crystalline **levopimaric acid** is placed on a clean, dry watch glass and finely powdered using a spatula or mortar and pestle.[8]
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is obtained at the bottom of the tube.[9]
- Measurement:
  - The capillary tube is placed in the heating block of the melting point apparatus.[4]
  - The sample is heated rapidly to obtain an approximate melting point. The apparatus is then allowed to cool to at least 20°C below this approximate temperature.[9]
  - A second, fresh sample is prepared and heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.[4][9]
- Data Recording: Two temperatures are recorded:

- The temperature at which the first droplet of liquid appears.
- The temperature at which the last crystal of the solid melts completely.
- This range represents the melting point of the sample.<sup>[9]</sup> For pure **levopimaric acid**, this range should be narrow (e.g., 151-153°C).<sup>[3]</sup>

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a conventional and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.<sup>[10]</sup>

Apparatus:

- Flasks with stoppers or screw caps
- Constant temperature shaker bath or incubator
- Analytical balance
- Filtration system (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

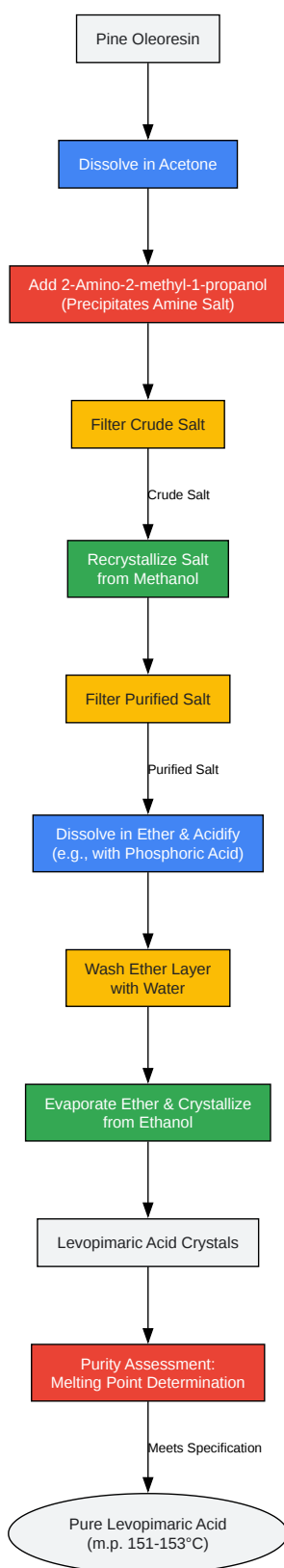
Procedure:

- **Sample Preparation:** An excess amount of solid **levopimaric acid** is added to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a flask. The excess solid ensures that a saturated solution is formed.
- **Equilibration:** The flask is sealed and placed in a constant temperature shaker bath. It is then agitated for a prolonged period (typically 24 to 48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.<sup>[10]</sup>
- **Phase Separation:** After equilibration, the solution is allowed to stand to let the undissolved solid settle. A sample of the supernatant is then carefully withdrawn and filtered to remove any suspended solid particles. Centrifugation can also be used prior to filtration.

- **Quantification:** The concentration of **levopimaric acid** in the clear, filtered saturated solution is determined using a suitable analytical method. For **levopimaric acid**, which has a UV absorbance maximum at 273 nm, UV-Vis spectroscopy can be employed.<sup>[2]</sup> A calibration curve prepared from standard solutions of known concentrations is used to determine the concentration of the sample.
- **Calculation:** The solubility is expressed as the concentration of the saturated solution, typically in units of g/L, mg/mL, or mol/L.

## Workflow Visualization

The following diagram illustrates the logical workflow for the isolation and purity assessment of **levopimaric acid** from its natural source, pine oleoresin. This process leverages the solubility properties of the acid and its amine salt for separation and purification, with the melting point serving as a key criterion for purity.



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Caption: Workflow for **Levopimaric Acid** Isolation and Purity Verification.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)